

Essential Safety and Handling Protocols for PXS-4787

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Compound of Interest

Compound Name: PXS-4787

Cat. No.: B12407929

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of investigational compounds is paramount. This document provides essential safety, logistical, and operational guidance for the handling and disposal of **PXS-4787**, a potent and selective pan-lysyl oxidase (pan-LOX) inhibitor. Adherence to these protocols is crucial for maintaining a safe laboratory environment and ensuring the integrity of your research.

Immediate Safety and Logistical Information

Operational Plan: **PXS-4787** is intended for research use only and should not be used for human consumption.[1] All handling procedures should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhalation. Direct contact with skin, eyes, and clothing must be avoided. Standard laboratory practices such as prohibiting eating, drinking, and smoking in the work area should be strictly enforced. Following any handling activities, it is imperative to thoroughly wash hands and any other exposed skin.

Storage: Proper storage is critical to maintain the stability and efficacy of **PXS-4787**. The compound in its solid form should be stored at -20°C.[2] For stock solutions, it is recommended to store them at -80°C for up to six months or at -20°C for up to one month.[2] Containers

should be tightly sealed and stored in a dry, well-ventilated area away from incompatible materials.

Disposal Plan: All waste materials, including unused **PXS-4787** and any contaminated items such as personal protective equipment, must be disposed of as hazardous waste. Disposal should be carried out in strict accordance with all applicable federal, state, and local environmental regulations. It is highly recommended to engage a licensed professional waste disposal service for the removal of this material. Do not dispose of **PXS-4787** down the drain or into the environment.

Personal Protective Equipment (PPE)

A comprehensive hazard assessment should be conducted for all specific laboratory operations involving **PXS-4787** to ensure the appropriate level of personal protection.^[3] The following table outlines the recommended PPE for handling this compound.

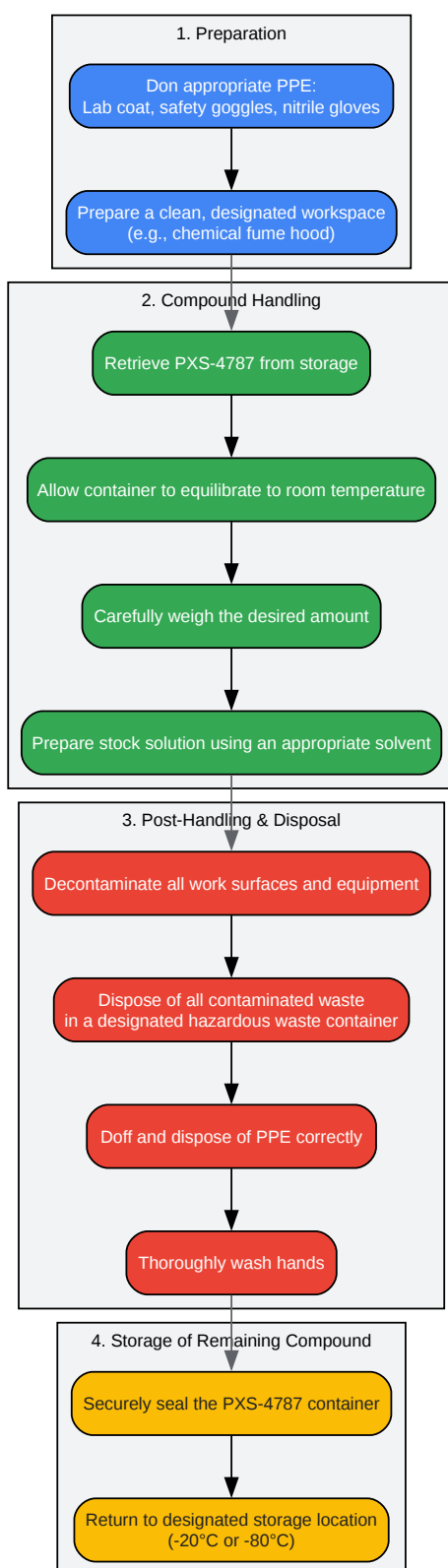
PPE Category	Recommended Specifications	Rationale
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields, or chemical splash goggles. A face shield should be worn in addition to safety glasses or goggles when there is a significant splash hazard.[4][5]	Protects against splashes, airborne particles, and other eye hazards.
Hand Protection	Chemically resistant, disposable nitrile gloves are the minimum requirement. Consider double-gloving for added protection.[4]	Prevents skin contact with the chemical. Glove integrity should be checked before and during use.
Body Protection	A flame-resistant lab coat is recommended. Long pants and closed-toe shoes are mandatory.[4][6]	Protects skin and personal clothing from spills and splashes.
Respiratory Protection	Not typically required when handled in a properly functioning chemical fume hood. If a fume hood is not available or if there is a risk of aerosolization, a NIOSH-approved respirator appropriate for the potential exposure should be used.	Minimizes the risk of inhalation.

Quantitative Data for PXS-4787

Property	Value
CAS Number	2409963-50-2[7]
Molecular Formula	C10H12FNO2S[2]
Molecular Weight	229.27 g/mol
Storage (Solid)	-20°C
Storage (Stock Solution)	-80°C (6 months) or -20°C (1 month)[2]

Experimental Workflow for Handling PXS-4787

The following diagram outlines a standard workflow for the safe handling of **PXS-4787** in a laboratory setting, from preparation to disposal.



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Caption: Standard laboratory workflow for the safe handling of **PXS-4787**.

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